

# An In-depth Technical Guide to 3-Bromophenylsulfur Pentafluoride

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## Compound of Interest

Compound Name: 3-Bromophenylsulfur pentafluoride

Cat. No.: B1333655

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Bromophenylsulfur pentafluoride** is an organofluorine compound that has garnered significant interest in the fields of medicinal chemistry, agrochemicals, and materials science.<sup>[1]</sup> The presence of the pentafluorosulfanyl (SF<sub>5</sub>) group, often considered a "super-trifluoromethyl" group, imparts unique electronic and physicochemical properties to the aromatic ring.<sup>[2][3]</sup> This functional group is highly electronegative and sterically demanding, which can significantly influence the biological activity, metabolic stability, and lipophilicity of parent molecules.<sup>[4][5]</sup> Consequently, **3-Bromophenylsulfur pentafluoride** serves as a valuable building block for the synthesis of novel therapeutic agents and advanced materials.<sup>[1]</sup> This guide provides a comprehensive overview of its properties, synthesis, and handling.

## Core Properties

The fundamental chemical and physical properties of **3-Bromophenylsulfur pentafluoride** are summarized below.

Property	Value	Source
Molecular Formula	C6H4BrF5S	<a href="#">[6]</a>
Molecular Weight	283.06 g/mol	<a href="#">[6]</a>
CAS Number	672-30-0	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	Liquid	<a href="#">[7]</a>
Boiling Point	82 °C @ 12 mmHg	<a href="#">[7]</a>
69-70 °C @ 10 mmHg	<a href="#">[9]</a>	
Flash Point	87.8 °C	<a href="#">[7]</a>
Purity	min. 95% (GC)	<a href="#">[8]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Bromophenylsulfur pentafluoride**. Key nuclear magnetic resonance (NMR) data is presented below.

Nucleus	Chemical Shift ( $\delta$ ) / ppm	Multiplicity / Coupling Constant (J)	Reference Solvent
$^1\text{H}$ NMR	7.91	t	$\text{CDCl}_3$
7.72-7.64	m	$\text{CDCl}_3$	
7.35	t	$\text{CDCl}_3$	
$^{19}\text{F}$ NMR	83.55-82.47	m (1F, SF)	$\text{CDCl}_3$
63.13	d (4F, $\text{SF}_4$ )	$\text{CDCl}_3$	

Source:[\[9\]](#)

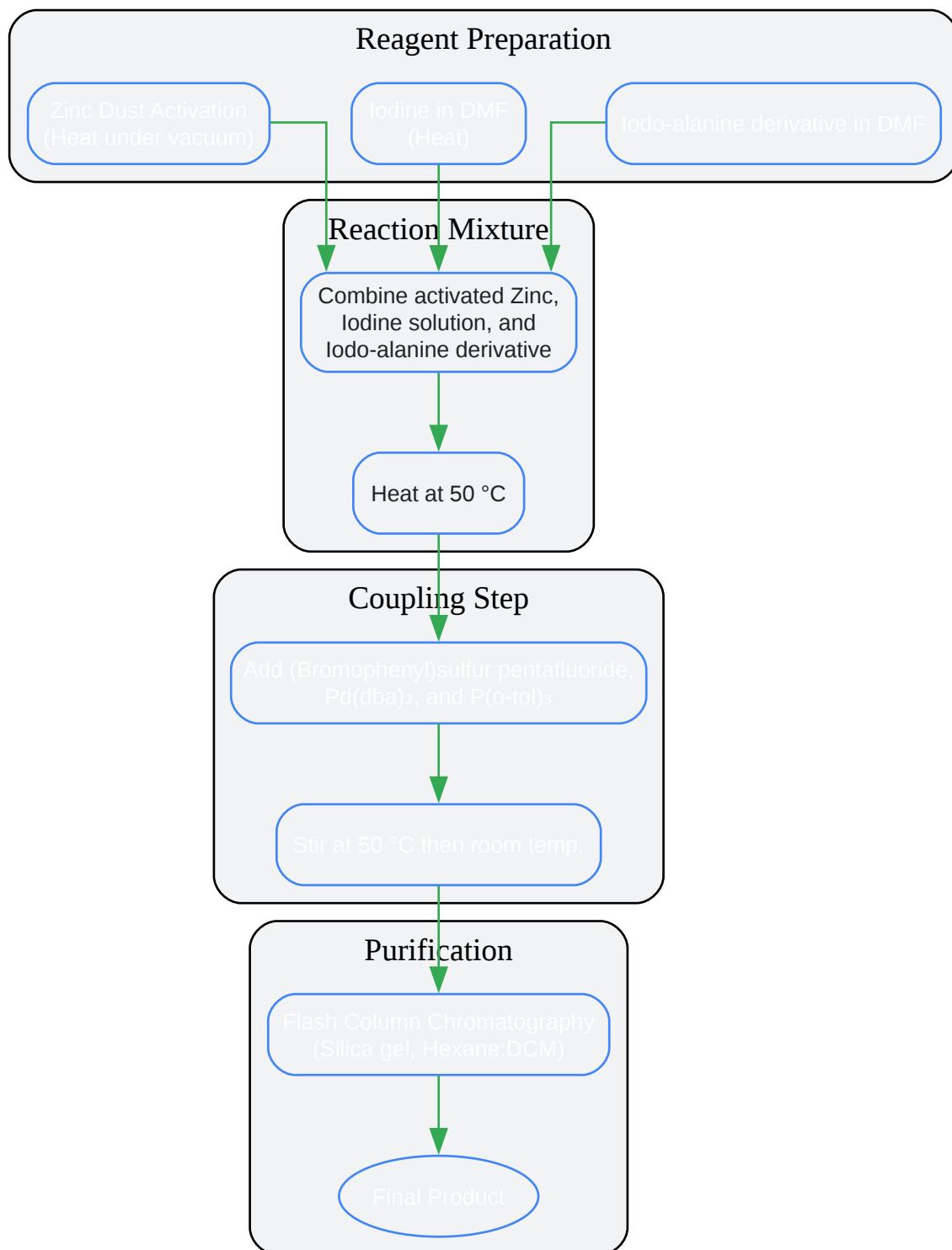
## Synthesis Protocols

The synthesis of **3-Bromophenylsulfur pentafluoride** can be achieved through various methods, primarily involving the introduction of the pentafluorosulfanyl group onto a brominated aromatic precursor.

## Negishi Cross-Coupling Approach

One documented method involves a Negishi cross-coupling reaction. While the direct synthesis of **3-Bromophenylsulfur pentafluoride** via this method is not explicitly detailed in the provided results, a general procedure for a similar transformation is described. This can be adapted by using an appropriate zinc-based reagent with a brominated phenyl precursor in the presence of a palladium catalyst.

A general experimental workflow for a Negishi cross-coupling reaction to synthesize a related compound is outlined below.[\[10\]](#)

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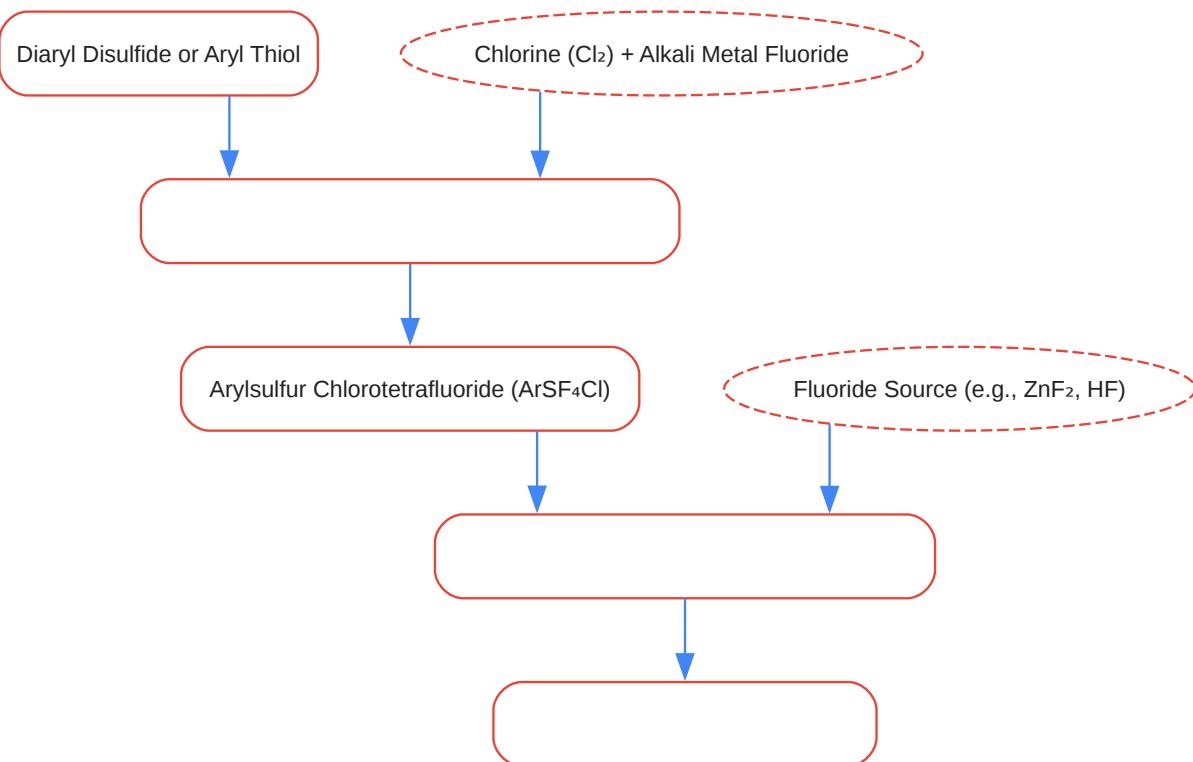
General workflow for a Negishi cross-coupling reaction.

Detailed Steps:

- Zinc Activation: Zinc dust is heated under vacuum to activate its surface.
- Organozinc Reagent Formation: A catalytic amount of iodine in dry DMF is heated, followed by the addition of the iodo-alanine derivative. This mixture is heated to form the organozinc reagent.
- Coupling Reaction: To the freshly prepared organozinc reagent, (3-Bromophenyl)sulfur pentafluoride, a palladium catalyst such as  $\text{Pd}(\text{dba})_2$ , and a phosphine ligand like  $\text{P}(\text{o-tol})_3$  are added.
- Reaction Conditions: The reaction mixture is stirred at an elevated temperature (e.g., 50 °C) for several hours, followed by stirring at room temperature.
- Purification: The crude product is purified by flash column chromatography on silica gel.

## Oxidative Fluorination

Another general approach for the synthesis of aryl sulfur pentafluorides involves the oxidative fluorination of diaryl disulfides.<sup>[2][3]</sup> This is typically a two-step process.



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Two-step synthesis of arylsulfur pentafluorides.

#### Detailed Steps:

- Formation of Arylsulfur Chlorotetrafluoride: The starting material, a diaryl disulfide or aryl thiol, is treated with chlorine gas in the presence of an alkali metal fluoride. This reaction yields the intermediate arylsulfur chlorotetrafluoride.[2]
- Conversion to Arylsulfur Pentafluoride: The isolated arylsulfur chlorotetrafluoride is then treated with a fluoride source, such as zinc fluoride ( $ZnF_2$ ) or hydrogen fluoride (HF), to produce the final arylsulfur pentafluoride.[2][3]

## Applications in Drug Development

The pentafluorosulfanyl group is increasingly utilized as a bioisostere for other functional groups in drug design.[5] Its unique properties can lead to improved potency, metabolic

stability, and pharmacokinetic profiles of drug candidates. The SF<sub>5</sub> group is often used as a replacement for trifluoromethyl, tert-butyl, halogen, or nitro groups.<sup>[5]</sup> The introduction of fluorine-containing moieties is a well-established strategy in the development of pharmaceuticals, with numerous FDA-approved drugs containing fluorine.<sup>[11]</sup> **3-Bromophenylsulfur pentafluoride** serves as a key starting material for incorporating the 3-(pentafluorosulfanyl)phenyl motif into complex molecules.

## Safety and Handling

**3-Bromophenylsulfur pentafluoride** is classified as a hazardous substance and requires careful handling in a laboratory setting.

### Hazard Identification:

- GHS Classification:
  - Skin irritation (Category 2)<sup>[6][12]</sup>
  - Serious eye irritation (Category 2)<sup>[6][12]</sup>
  - May cause respiratory irritation (Specific target organ toxicity, single exposure; Category 3)  
<sup>[6][7]</sup>
  - Combustible liquid<sup>[7]</sup>

### Precautionary Measures:

- Handling:
  - Use only in a well-ventilated area or under a chemical fume hood.<sup>[7]</sup>
  - Avoid contact with skin, eyes, and clothing.<sup>[12]</sup>
  - Keep away from heat, sparks, and open flames.<sup>[7]</sup>
  - Wash hands thoroughly after handling.<sup>[12]</sup>
- Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, and eye/face protection.[[7](#)][[12](#)]
- In case of inadequate ventilation, wear respiratory protection.[[7](#)]
- Storage:
  - Keep the container tightly closed.[[12](#)]
  - Store in a cool, dry, and well-ventilated area.[[7](#)][[12](#)]
  - Store under an inert gas.[[12](#)]

#### First Aid Measures:

- If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice.[[12](#)]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[[12](#)]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical advice if you feel unwell.[[12](#)]
- If swallowed: Rinse mouth. Get medical advice.[[12](#)]

This technical guide provides a summary of the key properties and protocols related to **3-Bromophenylsulfur pentafluoride**. For more detailed information, researchers should consult the cited literature and relevant safety data sheets.

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## References

- 1. [chemimpex.com](http://chemimpex.com) [[chemimpex.com](http://chemimpex.com)]

- 2. Discovery of practical production processes for arylsulfur pentafluorides and their higher homologues, bis- and tris(sulfur pentafluorides): Beginning of a new era of “super-trifluoromethyl” arene chemistry and its industry [beilstein-journals.org]
- 3. Discovery of practical production processes for arylsulfur pentafluorides and their higher homologues, bis- and tris(sulfur pentafluorides): Beginning of a new era of “super-trifluoromethyl” arene chemistry and its industry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. US7015176B2 - Process for the synthesis of aryl sulfurpentafluorides - Google Patents [patents.google.com]
- 5. researchgate.net [researchgate.net]
- 6. (3-Bromophenyl)sulfur pentafluoride | C<sub>6</sub>H<sub>4</sub>BrF<sub>5</sub>S | CID 2779192 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. synquestlabs.com [synquestlabs.com]
- 8. calpaclab.com [calpaclab.com]
- 9. WO2010014665A1 - Methods for producing arylsulfur pentafluorides - Google Patents [patents.google.com]
- 10. Synthesis of pentafluorosulfanyl (SF<sub>5</sub>) containing aromatic amino acids - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 12. tcichemicals.com [tcichemicals.com]
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